

MBM-17 in DMSO: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: MBM-17

Cat. No.: B15566027

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This technical guide provides a comprehensive overview of the solubility and stability of **MBM-17**, a potent and selective small molecule inhibitor of NIMA-related kinase 2 (Nek2), in dimethyl sulfoxide (DMSO). Nek2 is a critical regulator of mitotic progression, and its aberrant expression is implicated in the pathogenesis of numerous human cancers, making it a compelling therapeutic target.^[1] This document outlines the available data on **MBM-17**'s physicochemical properties, provides detailed experimental protocols for its handling and evaluation, and visualizes its relevant biological pathways.

MBM-17: Compound Profile

Initially, the designation "**MBM-17**" presented ambiguity in scientific literature. However, for the purposes of oncology and cell biology research, **MBM-17** is identified as the Nek2 inhibitor with the following chemical identity:

- Chemical Name: 2-(benzyloxy)-4-(7-(1-(2-(dimethylamino)ethyl)-1H-pyrazol-4-yl)imidazo[1,2-a]pyridin-3-yl)benzamide
- CAS Number: 2083621-90-1
- Mechanism of Action: **MBM-17** is a potent inhibitor of Nek2 kinase, exhibiting an IC₅₀ of 3 nM.^[2] By inhibiting Nek2, **MBM-17** disrupts centrosome separation, leading to G2/M phase cell cycle arrest and subsequent apoptosis in cancer cells.^{[2][3]}

Solubility of MBM-17 in DMSO

While specific quantitative solubility data for **MBM-17** in DMSO is not widely published, it is generally reported to be soluble in this solvent, which is a common practice for similar small molecule inhibitors. For practical purposes, stock solutions are typically prepared at concentrations of 10-20 mM. The following table provides a qualitative assessment and a general protocol for preparing a stock solution.

Parameter	Details	Source/Recommendation
Solvent	Anhydrous Dimethyl Sulfoxide (DMSO)	General laboratory practice for kinase inhibitors
Achievable Concentration	≥ 10 mM	Inferred from similar compounds and protocols[4]
Appearance	Clear, colorless to pale yellow solution	Expected for a fully dissolved compound

Note: The solubility of related imidazo[1,2-a]pyridine derivatives can be variable. It is always recommended to perform a solubility test for each new batch of **MBM-17**.

Stability of MBM-17 in DMSO

Proper storage of **MBM-17** stock solutions in DMSO is critical to maintain its biological activity and ensure experimental reproducibility. The primary degradation pathways for similar molecules in solution are oxidation and hydrolysis.

Storage Condition	Recommended Temperature	Duration	Notes
Long-term Storage	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.
Short-term Storage	-20°C	Up to 1 month	For frequently used aliquots.
Working Dilutions (Aqueous)	2-8°C	Use within 24 hours	Prepare fresh from DMSO stock for each experiment.

Experimental Protocols

Protocol for Preparation of MBM-17 Stock Solution in DMSO

This protocol outlines the steps for preparing a 10 mM stock solution of **MBM-17** in DMSO.

Materials:

- **MBM-17** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or cryovials
- Vortex mixer
- Calibrated pipettes

Procedure:

- **Equilibration:** Allow the vial of **MBM-17** powder to reach room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **MBM-17** powder in a sterile environment.

- **Dissolution:** Add the calculated volume of anhydrous DMSO to the **MBM-17** powder to achieve a 10 mM concentration.
- **Mixing:** Vortex the solution for 1-2 minutes until the **MBM-17** is completely dissolved. Gentle warming (up to 37°C) can be applied if necessary, but the compound's stability at elevated temperatures should be considered.
- **Aliquoting:** Dispense the stock solution into single-use aliquots in sterile, amber microcentrifuge tubes or cryovials.
- **Storage:** Store the aliquots at -80°C for long-term storage.

Protocol for Assessing the Stability of MBM-17 in DMSO by HPLC

This protocol provides a framework for a stability-indicating HPLC method to quantify **MBM-17** and its potential degradants over time.

Materials:

- **MBM-17** stock solution in DMSO
- HPLC system with a UV detector
- C18 reverse-phase HPLC column (e.g., 250 x 4.6 mm, 5µm)
- Mobile phase (e.g., a mixture of acetonitrile and water with 0.1% formic acid)
- Temperature-controlled chambers

Procedure:

- **Sample Preparation:** Prepare multiple aliquots of a known concentration of **MBM-17** in DMSO.
- **Stress Conditions:** Store the aliquots under various conditions, such as:
 - -80°C (control)

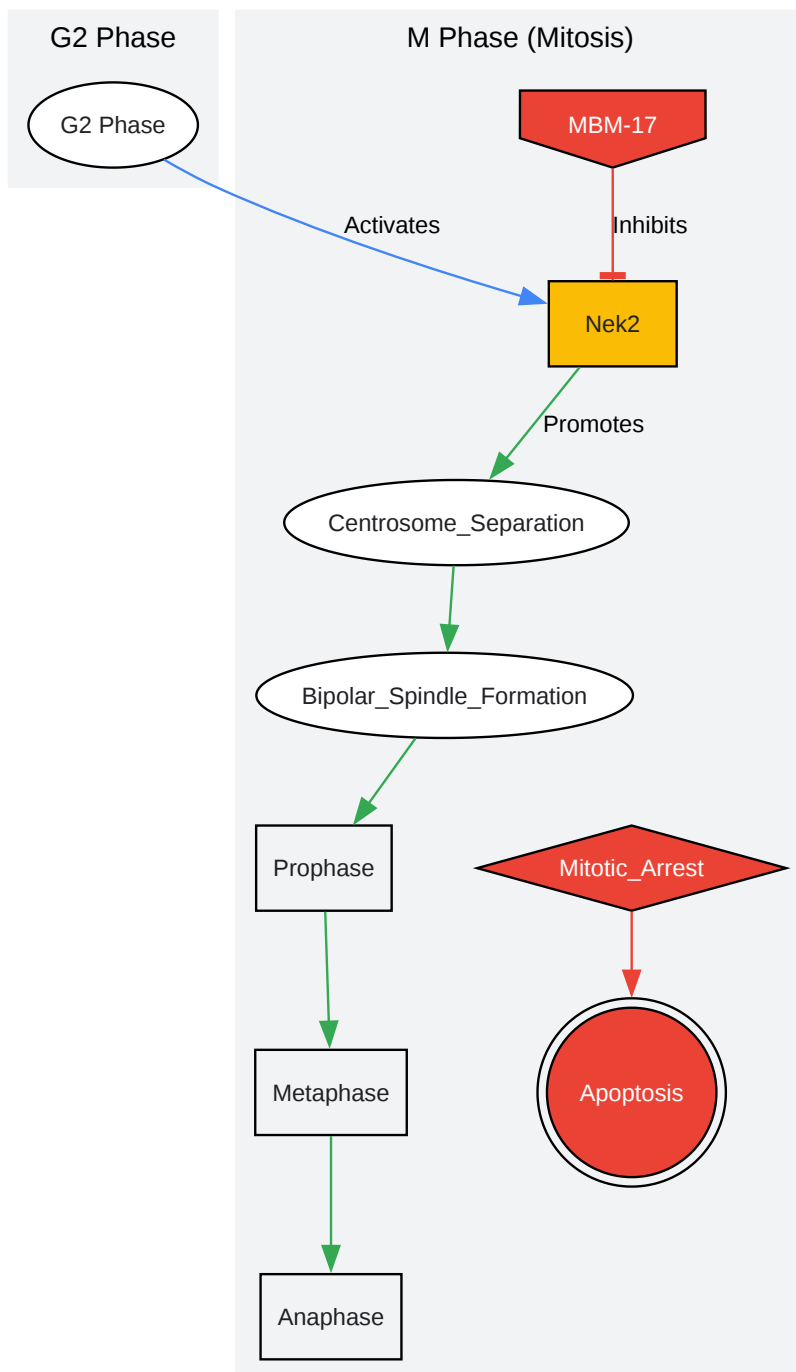
- -20°C
- 4°C
- Room temperature (e.g., 25°C)
- Elevated temperature (e.g., 40°C)
- Time Points: At designated time points (e.g., 0, 1, 2, 4, 8, and 12 weeks), remove an aliquot from each storage condition.
- HPLC Analysis:
 - Dilute the sample to an appropriate concentration with the mobile phase.
 - Inject the sample into the HPLC system.
 - Run the analysis using a validated method with a suitable gradient to separate **MBM-17** from any degradation products.
 - Monitor the elution at a specific wavelength (e.g., 280 nm).
- Data Analysis:
 - Calculate the peak area of **MBM-17** at each time point.
 - Determine the percentage of **MBM-17** remaining relative to the initial time point (T=0).
 - Plot the percentage of **MBM-17** remaining versus time for each storage condition to establish a stability profile.

Visualizations

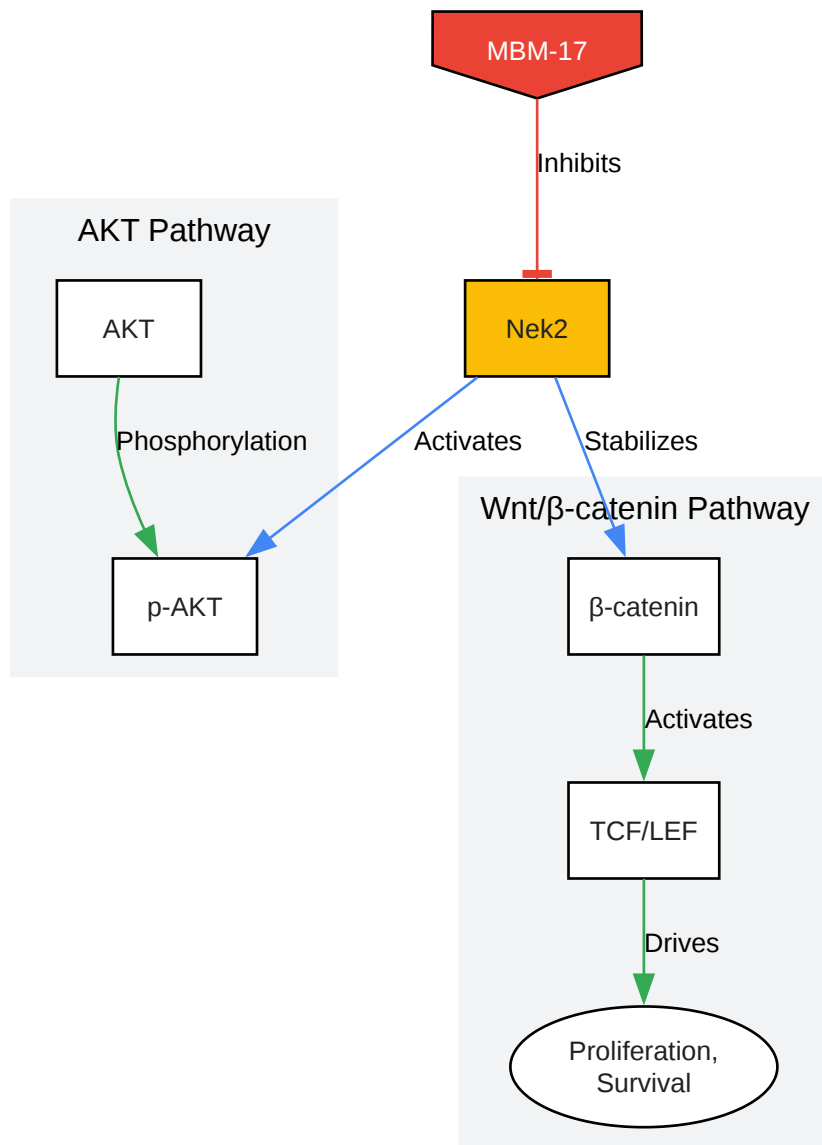
Signaling Pathways

The following diagrams illustrate the key signaling pathways involving Nek2, the target of **MBM-17**.

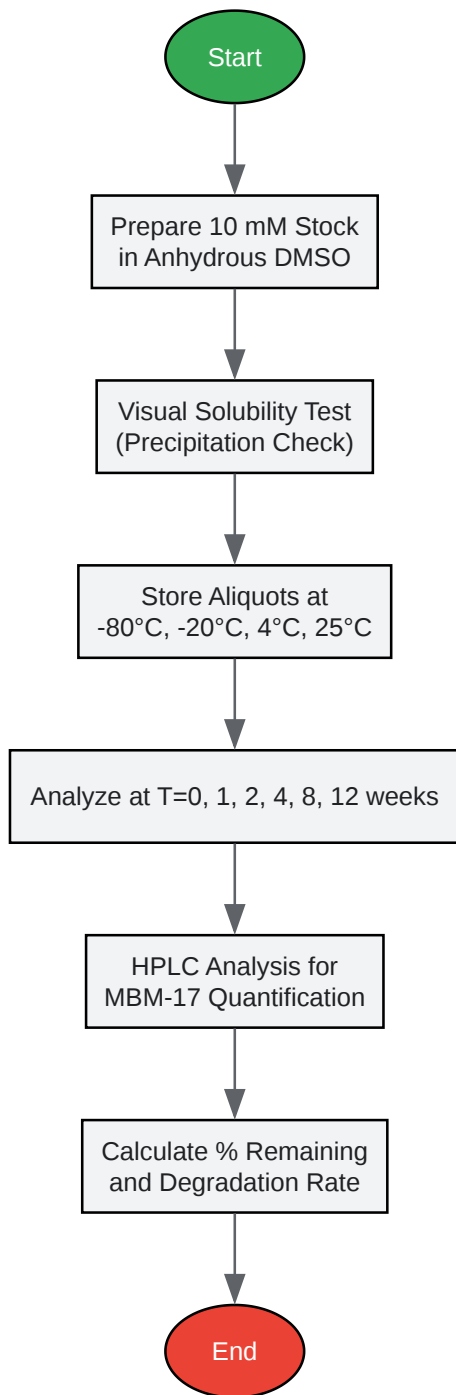
Nek2 in Cell Cycle Progression



Nek2 in Oncogenic Signaling



Workflow for MBM-17 Solubility and Stability Assessment

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